

Safe Disposal of MM-589 TFA: A Procedural Guide

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical reagents are paramount to laboratory safety and environmental responsibility. This guide provides essential, immediate safety and logistical information for the proper disposal of **MM-589 TFA**, a potent inhibitor of the WD repeat domain 5 (WDR5) and mixed lineage leukemia (MLL) protein-protein interaction.[1][2][3] The trifluoroacetic acid (TFA) component of this compound necessitates specific handling and disposal procedures due to its corrosive nature.

Personal Protective Equipment (PPE) and Handling

Before handling **MM-589 TFA**, it is crucial to be equipped with the appropriate personal protective equipment. This includes, but is not limited to, safety goggles, a face shield, a lab coat, and chemical-resistant gloves. All handling of **MM-589 TFA** should be conducted within a properly functioning chemical fume hood to avoid the inhalation of vapors or mists.[4]

Quantitative Safety Data

The following table summarizes key quantitative data and hazard information for trifluoroacetic acid, which dictates the disposal requirements for **MM-589 TFA**.



| Property | Value | Reference |
|-------------------|---|-----------|
| рН | 2 (100 g/L aqueous solution) | [5] |
| Melting Point | -15 °C / 5 °F | [5] |
| Boiling Point | 72.4 °C / 162.3 °F | |
| Incompatibilities | Strong oxidizing agents, reducing agents, strong bases, metals, amines. | [5] |
| Hazards | Causes severe skin burns and eye damage, harmful if inhaled, harmful to aquatic life with long-lasting effects. | |

Spill Management Protocol

In the event of a spill, immediate and appropriate action is critical to mitigate exposure and environmental contamination.

For small spills (a few mL) inside a fume hood:

- Absorb the spill with an inert material such as vermiculite or sand.
- Place the absorbent material into a suitable, sealed container for disposal.

For larger spills (greater than 50 mL) outside a fume hood:

- Immediately alert everyone in the laboratory.
- Evacuate the laboratory and close all doors.
- Activate the fire alarm and call 911.[6]
- Post a "NO ENTRY" sign on the door, specifying the nature of the hazard.
- Do not re-enter the area until it has been cleared by emergency personnel.



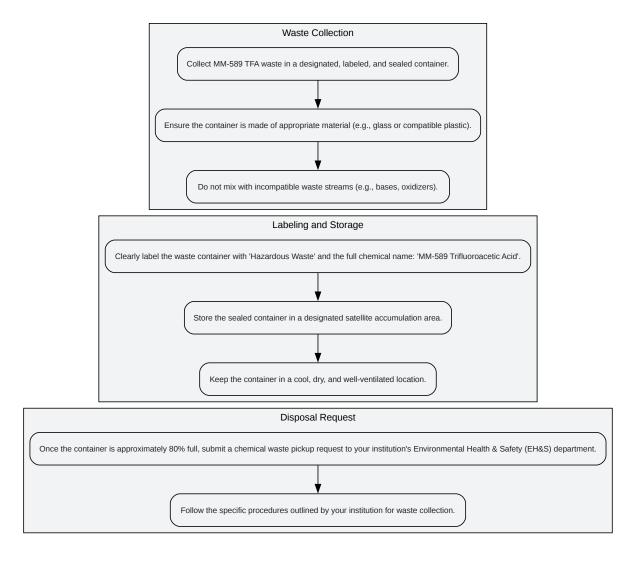
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If skin or eye contact occurs, flush the affected area with copious amounts of water for at least 15 minutes and seek immediate medical attention.[4]

MM-589 TFA Waste Disposal Workflow

The following diagram outlines the step-by-step procedure for the proper disposal of **MM-589 TFA** waste.





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Caption: Workflow for the safe disposal of MM-589 TFA waste.



Key Disposal Considerations

- Do Not Drain Dispose: Under no circumstances should MM-589 TFA or its waste be poured down the drain.[4] This can cause environmental harm and damage to plumbing infrastructure.
- Segregation is Key: Trifluoroacetic acid waste must be segregated from incompatible materials, particularly alkaline solutions and oxidizers.[4]
- Container Integrity: Use only sturdy, tightly sealed containers for waste accumulation. Empty
 containers that previously held MM-589 TFA should be rinsed before disposal, with the
 rinseate collected as hazardous waste.[6]
- Institutional Protocols: Always adhere to your institution's specific guidelines for hazardous waste disposal. Contact your Environmental Health & Safety (EH&S) department for detailed instructions and to arrange for waste collection.[4]

By adhering to these procedures, laboratory personnel can ensure the safe handling and proper disposal of **MM-589 TFA**, fostering a secure research environment and minimizing environmental impact.

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